

Personal protective equipment for handling 9-Bromo-9-phenylfluorene

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Compound of Interest

Compound Name: 9-Bromo-9-phenylfluorene

Cat. No.: B018599

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Essential Safety and Handling Guide for 9-Bromo-9-phenylfluorene

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **9-Bromo-9-phenylfluorene** (CAS No. 55135-66-5). Adherence to these procedures is essential to ensure a safe laboratory environment.

Hazard Identification and Safety Precautions

9-Bromo-9-phenylfluorene is a corrosive solid that can cause severe skin burns and serious eye damage.[1][2][3] It may also be harmful if inhaled or ingested.[3][4] As a brominated aromatic compound, it is presumed to have moderate toxicity.[4]

Signal Word: Danger[2][3]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[1][2]
- H318: Causes serious eye damage.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **9-Bromo-9-phenylfluorene** to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications and Recommendations
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use. Change gloves immediately if contaminated. For prolonged exposure, consider double-gloving. [5]
Eye & Face Protection	Safety goggles and face shield	Chemical splash goggles that meet ANSI Z87.1 standards are required. A face shield must be worn over goggles when there is a risk of splashing or when handling larger quantities. [2][3]
Body Protection	Laboratory coat	A flame-resistant lab coat (e.g., Nomex) or a 100% cotton lab coat should be worn and fully buttoned to provide a barrier against splashes and skin contact. [5]
Respiratory Protection	NIOSH-approved respirator	All work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to prevent inhalation of dust. [3] If engineering controls are insufficient, a NIOSH-approved respirator with a type P3 (EN 143) cartridge is required. [2]

Operational and Disposal Plan

A systematic approach to handling and disposal is crucial for safety. The following step-by-step guidance outlines the necessary procedures.

1. Preparation and Handling:

- Engineering Controls: All manipulations, including weighing and transferring, must be conducted within a certified chemical fume hood to minimize inhalation exposure.[3]
- Decontamination: Ensure an eyewash station and safety shower are readily accessible and in good working order.
- Ignition Sources: Remove all sources of ignition from the handling area.[6]
- Transfers: Use a spatula for transferring the solid to avoid generating dust.[5]

2. In Case of Exposure or Spill:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[3]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and call a physician or poison control center immediately.[3]
- Small Spill: Absorb the material with an inert absorbent such as sand or vermiculite. Sweep up the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.[5]

3. Waste Disposal:

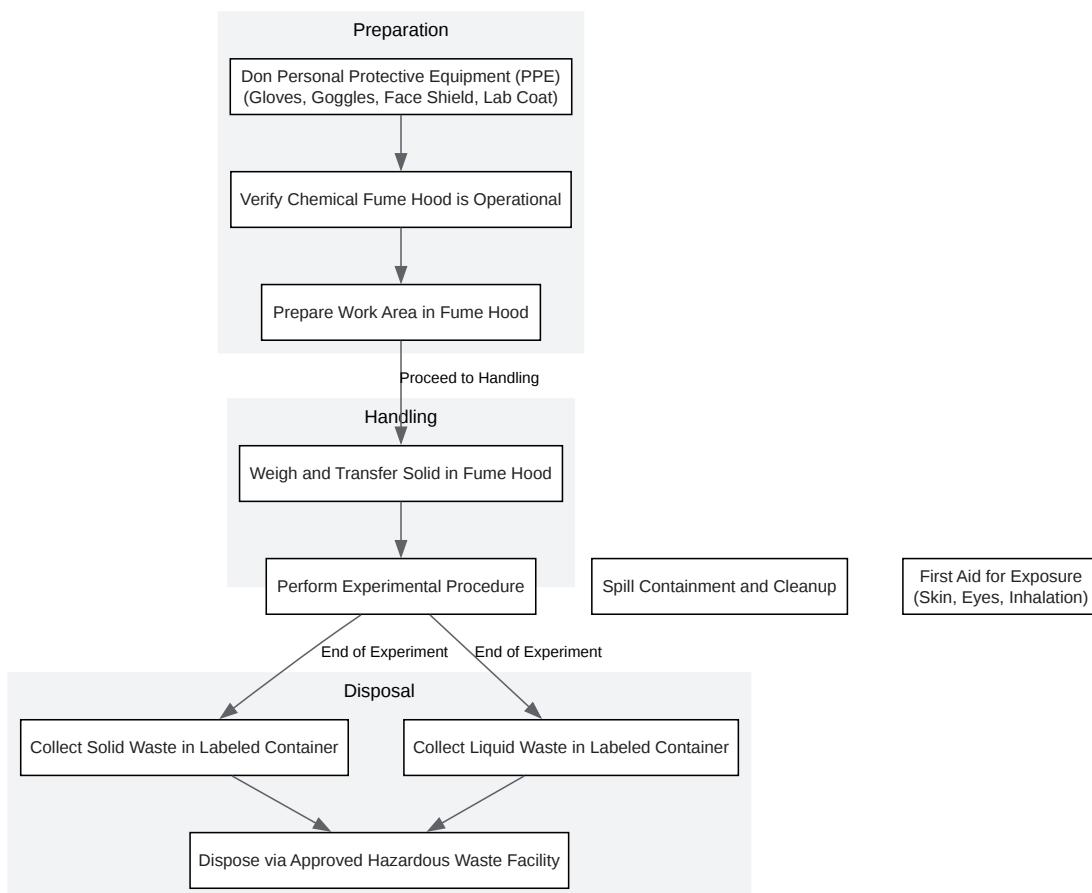
- Solid Waste: Unused **9-Bromo-9-phenylfluorene** and any contaminated disposable items (e.g., gloves, weigh boats, paper towels) must be collected in a designated, sealed, and clearly labeled hazardous waste container.[5][6]
- Liquid Waste: Solutions containing **9-Bromo-9-phenylfluorene** should be collected in a separate, labeled hazardous waste container for halogenated organic waste.[5]
- Disposal Protocol: All waste must be disposed of through an approved hazardous waste disposal plant in accordance with local, state, and federal regulations.[3][6] Do not discharge to sewer systems.[6]

Quantitative Data Summary

Property	Value
CAS Number	55135-66-5
Molecular Formula	C ₁₉ H ₁₃ Br
Molecular Weight	321.21 g/mol
Appearance	White to off-white solid[4]
Melting Point	99-101 °C[2]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and acetone.[4]
GHS Hazard Codes	H314, H318[1][2]
UN Number	UN3261[3]
Storage Class	8A - Combustible corrosive hazardous materials[2]

Experimental Workflow and Safety Protocol

Workflow for Safe Handling and Disposal of 9-Bromo-9-phenylfluorene

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Caption: Safe handling and disposal workflow for **9-Bromo-9-phenylfluorene**.

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